

Commercial Availability of 3-Methyl-3-heptene for Research: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-3-heptene

Cat. No.: B12104563

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **3-Methyl-3-heptene** (CAS No. 7300-03-0) for research purposes. It covers key aspects such as supplier information, typical product specifications, analytical methods for quality control, potential impurities, safety and handling protocols, and its applications in scientific research.

Commercial Availability and Suppliers

3-Methyl-3-heptene is readily available from a number of chemical suppliers who cater to the research and development market. It is typically sold as a mixture of (E) and (Z)-isomers with a purity of 97% or greater, as determined by gas chromatography (GC). The compound is primarily intended for laboratory use and not for diagnostic or therapeutic applications.[\[1\]](#)

Below is a summary of representative suppliers and their typical product offerings. Please note that catalog numbers, pricing, and availability are subject to change and should be verified directly with the supplier.

Supplier	Product Name	Purity	Available Quantities
TCI America	3-Methyl-3-heptene (cis- and trans-mixture)	>97.0% (GC) [2]	1 mL, 5 mL
Fisher Scientific	3-Methyl-3-heptene (cis- and trans-mixture) 97.0+% (TCI America) [3]	≥97.0% (GC)	1 mL
Lab Pro Inc	3-Methyl-3-heptene (cis- and trans-mixture)	Min. 97.0% (GC) [4]	5 mL
Sciedco	3-Methyl-3-heptene (cis- and trans-mixture)	Min. 97.0% (GC) [5]	1 mL, 5 mL
Santa Cruz Biotechnology	3-Methyl-3-heptene (cis- and trans-mixture)	-	Contact for details

Physicochemical Properties and Specifications

3-Methyl-3-heptene is a colorless liquid with the molecular formula C₈H₁₆ and a molecular weight of 112.21 g/mol .[\[6\]](#)[\[7\]](#) Below is a table summarizing its key physicochemical properties. While a specific Certificate of Analysis was not available, the table includes typical specifications based on supplier data.

Property	Value	Reference
CAS Number	7300-03-0	[7]
Molecular Formula	C ₈ H ₁₆	[6] [7]
Molecular Weight	112.21 g/mol	[7] [8]
Appearance	Colorless liquid	[4]
Purity (by GC)	≥ 97.0%	[4]
Boiling Point	121 °C	[7]
Density	0.73 g/cm ³	[7]
Refractive Index	1.4180-1.4210	[7]
Flash Point	9.2 °C	[7]

Quality Control and Analytical Methodology

The primary method for assessing the purity of **3-Methyl-3-heptene** is gas chromatography (GC), often coupled with a flame ionization detector (FID) or a mass spectrometer (MS). Below are detailed methodologies for these key analytical techniques.

Purity Determination by Gas Chromatography (GC-FID)

This protocol provides a general framework for the analysis of **3-Methyl-3-heptene** using GC-FID. Instrument parameters should be optimized for the specific equipment used.

Methodology:

- Sample Preparation: Prepare a dilute solution of **3-Methyl-3-heptene** in a high-purity solvent such as hexane or pentane (e.g., 1 μL of sample in 1 mL of solvent).
- Instrumentation: A gas chromatograph equipped with a flame ionization detector (FID) and a capillary column is required.
- GC Parameters:

- Column: A non-polar column, such as one with a 100% dimethylpolysiloxane stationary phase (e.g., DB-1 or equivalent), is suitable.
- Injector Temperature: 250 °C
- Detector Temperature: 300 °C
- Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 150 °C at a rate of 10 °C/minute.
 - Hold: Maintain at 150 °C for 2 minutes.
- Injection Volume: 1 µL
- Split Ratio: 50:1

- Data Analysis: The purity is determined by calculating the peak area percentage of the (E) and (Z)-isomers of **3-Methyl-3-heptene** relative to the total area of all peaks in the chromatogram.

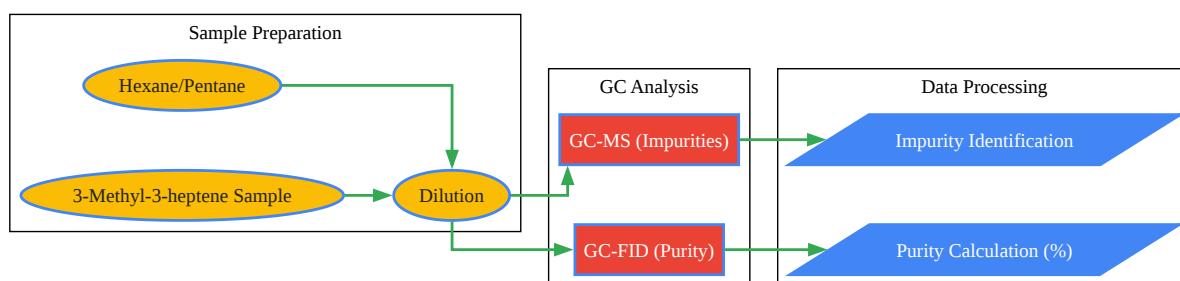
Impurity Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying potential impurities. The GC parameters can be similar to those used for GC-FID analysis.

Methodology:

- Sample Preparation: The same sample preparation as for GC-FID can be used.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- MS Parameters:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 35-350.
- Scan Speed: $\geq 10,000$ amu/second.
- Data Analysis: Impurities are identified by comparing their mass spectra to a reference library (e.g., NIST).



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Fig. 1: Workflow for the quality control analysis of **3-Methyl-3-heptene**.

Potential Impurities and Synthesis Routes

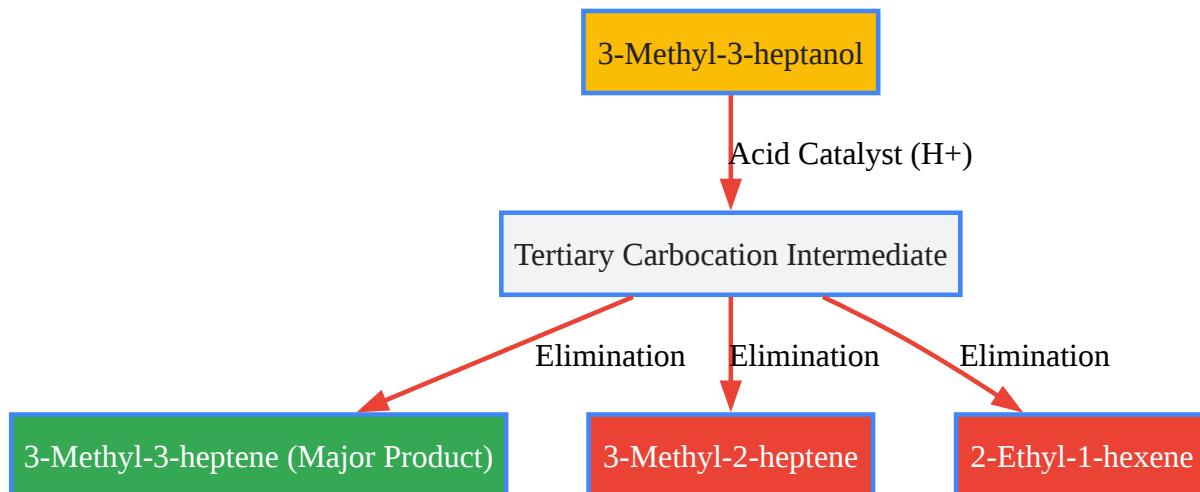
The impurity profile of commercially available **3-Methyl-3-heptene** is dependent on its synthetic route. Two common methods for the synthesis of alkenes are the Wittig reaction and the dehydration of alcohols.

Dehydration of 3-Methyl-3-heptanol

A likely industrial synthesis involves the acid-catalyzed dehydration of 3-methyl-3-heptanol. This reaction can lead to the formation of isomeric alkenes as byproducts.

Potential Impurities from Dehydration:

- Positional Isomers: 3-Methyl-2-heptene, 2-ethyl-1-hexene. The formation of these isomers is governed by Zaitsev's rule, which predicts the most substituted alkene as the major product.
- Unreacted Starting Material: Residual 3-methyl-3-heptanol.
- Ether Byproducts: Di-alkene ethers formed through intermolecular dehydration.



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Fig. 2: Dehydration of 3-methyl-3-heptanol to form **3-methyl-3-heptene** and potential byproducts.

Wittig Reaction

The Wittig reaction provides a more regioselective route to alkenes. For **3-Methyl-3-heptene**, this could involve the reaction of a phosphonium ylide with a ketone.

Potential Impurities from Wittig Synthesis:

- Triphenylphosphine oxide: A stoichiometric byproduct of the reaction that must be removed during purification.
- Unreacted Starting Materials: Residual ketone and phosphonium salt.

- Solvent Residues: Solvents used in the reaction and purification steps (e.g., THF, diethyl ether, hexane).

Safety and Handling

3-Methyl-3-heptene is a flammable liquid and should be handled with appropriate precautions in a well-ventilated area, preferably a fume hood.[9][10] The following safety information is based on data for the closely related compound, 3-methylheptane, and should be considered when handling **3-Methyl-3-heptene**.

Hazard Statements:

- H225: Highly flammable liquid and vapor.[9][10][11]
- H304: May be fatal if swallowed and enters airways.[9][11]
- H315: Causes skin irritation.[9][10]
- H336: May cause drowsiness or dizziness.[10]
- H410: Very toxic to aquatic life with long lasting effects.[10]

Precautionary Measures:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[9]
- P233: Keep container tightly closed.[11]
- P240: Ground/bond container and receiving equipment.[9]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
- P273: Avoid release to the environment.[9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[9]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [10][11]

- P331: Do NOT induce vomiting.[11]

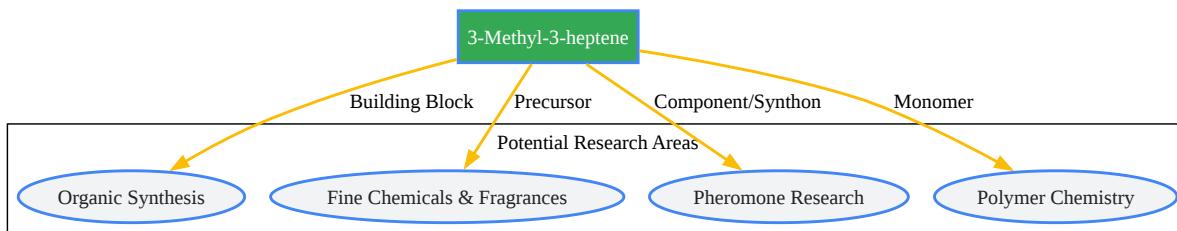
Storage:

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

Research Applications

While specific high-impact research applications for **3-Methyl-3-heptene** are not extensively documented in readily available literature, its structure as a branched C8 alkene suggests its utility in several areas of chemical research and development:

- Organic Synthesis: It can serve as a starting material or intermediate in the synthesis of more complex molecules. The double bond allows for a variety of chemical transformations, including addition reactions (e.g., hydrogenation, halogenation, hydrohalogenation, hydration) and oxidation.
- Fine Chemicals and Fragrances: Some sources suggest its use in the production of synthetic fragrances and flavors due to its fruity odor.[7]
- Pheromone Research: Branched alkenes are common components of insect pheromones. **3-Methyl-3-heptene** could be investigated as a potential pheromone component or used as a building block in the synthesis of known pheromones.
- Polymer Chemistry: As an olefin, it could potentially be used as a monomer or co-monomer in polymerization reactions to create polymers with specific properties.



[Click to download full resolution via product page](#)Fig. 3: Potential research applications of **3-Methyl-3-heptene**.**Need Custom Synthesis?**

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